

Application Notes and Protocols: Preparation of IDO-IN-18 Stock Solution in DMSO

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Compound of Interest

Compound Name: **IDO-IN-18**

Cat. No.: **B3859064**

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Introduction

Indoleamine 2,3-dioxygenase (IDO1) is a key enzyme in the kynurenine pathway of tryptophan metabolism.^[1] By catabolizing the essential amino acid tryptophan, IDO1 plays a critical role in creating an immunosuppressive microenvironment, which can be exploited by tumors to evade the host immune system. Inhibition of IDO1 is therefore a promising strategy in cancer immunotherapy. **IDO-IN-18** is a known inhibitor of the IDO1 enzyme and serves as a valuable tool for in vitro and in vivo research related to cancer and other diseases associated with immunosuppression.^{[2][3]}

This document provides a detailed protocol for the preparation, storage, and handling of **IDO-IN-18** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in downstream experiments.

Data Presentation: IDO-IN-18 Properties and Stock Solution Parameters

A summary of the key quantitative data for **IDO-IN-18** is presented in the table below. This information is essential for accurate preparation of stock solutions.

Parameter	Value	Reference
Molecular Formula	$C_{10}H_8N_2O_2S$	[2]
Molecular Weight	220.25 g/mol	[2]
CAS Number	314027-92-4	[2]
Appearance	Solid powder	[4]
Solubility in DMSO	16.67 mg/mL (75.69 mM)	[2]
Recommended Solvent	DMSO (Dimethyl Sulfoxide)	[2]

The following table provides the required volumes of DMSO to prepare common stock solution concentrations from 1 mg, 5 mg, and 10 mg of **IDO-IN-18** powder.

Desired Stock Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	4.5403 mL	22.7015 mL	45.4030 mL
5 mM	0.9081 mL	4.5403 mL	9.0806 mL
10 mM	0.4540 mL	2.2701 mL	4.5403 mL
50 mM	0.0908 mL	0.4540 mL	0.9081 mL

Experimental Protocol: Preparation of a 10 mM IDO-IN-18 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **IDO-IN-18** in DMSO.

Materials and Equipment

- **IDO-IN-18** powder (lyophilized)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials

- Calibrated pipettes and sterile pipette tips
- Analytical balance
- Vortex mixer
- Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

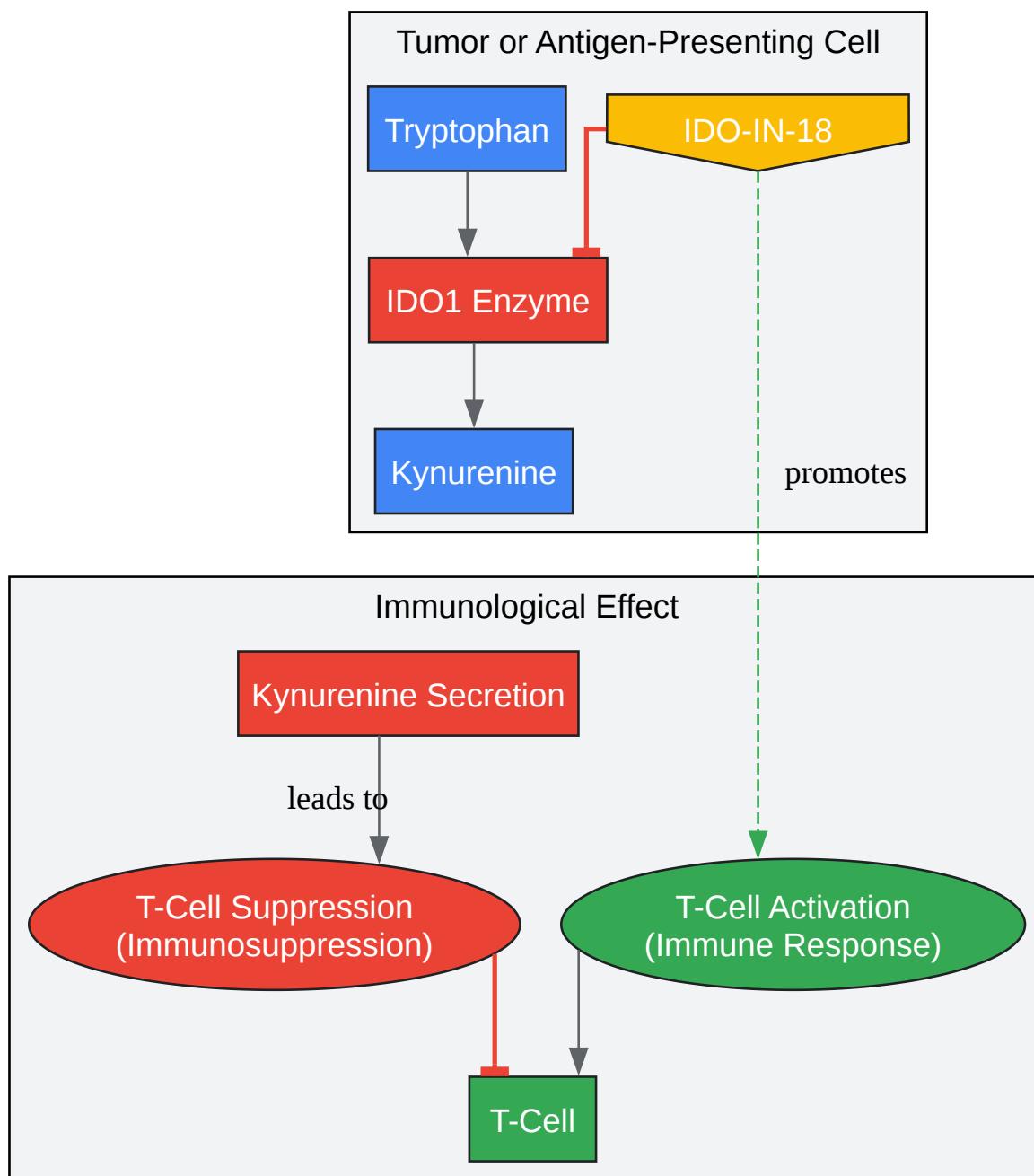
Procedure

- Acclimatization: Before opening, allow the vial of lyophilized **IDO-IN-18** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture, which can affect the stability of the compound.
- Weighing the Compound: In a chemical fume hood, carefully weigh the desired amount of **IDO-IN-18** powder. For this protocol, we will use 1 mg as an example.
- Calculating DMSO Volume: To prepare a 10 mM stock solution from 1 mg of **IDO-IN-18** (MW: 220.25), the required volume of DMSO is calculated as follows:
 - Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
 - Volume (L) = $0.001 \text{ g} / (0.010 \text{ mol/L} * 220.25 \text{ g/mol}) = 0.00045403 \text{ L}$
 - Volume (μL) = 454.03 μL
- Dissolving the Compound:
 - Add the calculated volume (454.03 μL) of anhydrous DMSO to the vial containing the 1 mg of **IDO-IN-18** powder.
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Solubilization:
 - Visually inspect the solution for any undissolved particles.

- If particulates are present, sonicate the solution in a water bath for 10-15 minutes.
- If necessary, warm the solution to 37-60°C for a short period to aid dissolution, as recommended for this compound.[2]
- Storage and Handling:
 - Once the compound is fully dissolved, the stock solution is ready for use.
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][4]
 - When preparing working solutions for cell-based assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.[5] It is advisable to perform serial dilutions of the stock solution in DMSO before the final dilution into aqueous buffer or cell culture medium to prevent precipitation.

Mandatory Visualizations

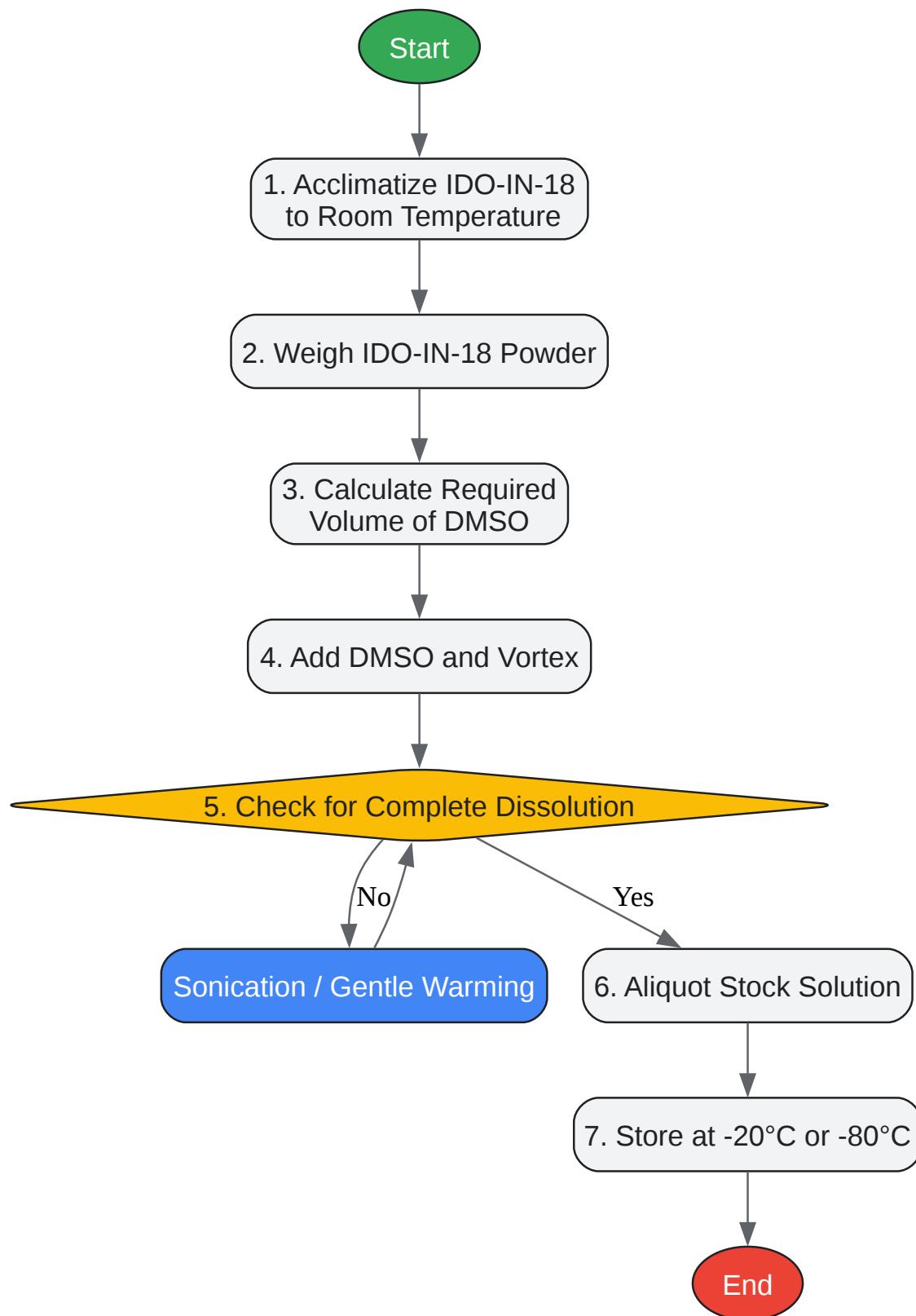
Signaling Pathway of IDO1 Inhibition



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Caption: IDO1 pathway and the inhibitory action of **IDO-IN-18**.

Experimental Workflow for Stock Solution Preparation

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Caption: Workflow for preparing **IDO-IN-18** stock solution in DMSO.

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